

# An In-depth Technical Guide to 3',5'-Dimethoxyacetophenone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3',5'-Dimethoxyacetophenone

Cat. No.: B1266429

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## Introduction

**3',5'-Dimethoxyacetophenone**, also known as 1-(3,5-dimethoxyphenyl)ethanone, is an aromatic ketone that serves as a valuable intermediate in organic synthesis.<sup>[1]</sup> Its chemical structure, featuring a benzene ring substituted with two methoxy groups and an acetyl group, makes it a versatile building block for more complex molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, and known applications.

## Chemical and Physical Properties

**3',5'-Dimethoxyacetophenone** is a white to off-white crystalline solid at room temperature with a faint, aromatic odor.<sup>[1]</sup> It is largely insoluble in water but shows moderate solubility in common organic solvents such as ethanol, methanol, and acetone.<sup>[1]</sup>

## Table 1: Chemical Identifiers

Identifier	Value
CAS Number	39151-19-4
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	180.20 g/mol
InChI Key	YJKHOUIVWKQRL-UHFFFAOYSA-N
SMILES	CC(=O)C1=CC(=CC(=C1)OC)OC
EC Number	254-322-3

## Table 2: Physical Properties

Property	Value
Melting Point	33-34 °C
Boiling Point	290-291 °C
Flash Point	113 °C (closed cup)
Refractive Index	n <sub>20/D</sub> 1.543
Appearance	White to light yellow crystalline powder
Solubility	Insoluble in water

## Synthesis

The primary method for synthesizing **3',5'-Dimethoxyacetophenone** is through the Friedel-Crafts acylation of 3,5-dimethoxybenzene.<sup>[1]</sup> This reaction involves the introduction of an acetyl group onto the aromatic ring using an acylating agent in the presence of a Lewis acid catalyst.

## Experimental Protocol: Friedel-Crafts Acylation

This protocol is a representative procedure based on established methodologies for Friedel-Crafts acylation. Optimization of reaction conditions may be necessary.

Materials:

- 3,5-Dimethoxybenzene
- Acetyl chloride (or acetic anhydride)
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ )
- Dichloromethane (DCM) or another suitable anhydrous solvent
- Concentrated hydrochloric acid (HCl)
- Ice
- 5% Sodium hydroxide (NaOH) solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

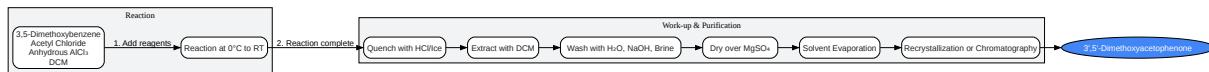
**Equipment:**

- Three-neck round-bottom flask
- Reflux condenser with a drying tube (e.g., filled with calcium chloride)
- Constant pressure dropping funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

**Procedure:**

- Reaction Setup: In a clean, dry three-neck round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel, add anhydrous aluminum chloride (1.1 to 1.3 equivalents) and anhydrous dichloromethane. Cool the suspension to 0 °C in an ice bath.

- **Addition of Acylating Agent:** Slowly add acetyl chloride (1.0 equivalent) dropwise to the cooled suspension via the dropping funnel with continuous stirring.
- **Addition of Substrate:** After the addition of acetyl chloride, add a solution of 3,5-dimethoxybenzene (1.0 equivalent) in anhydrous dichloromethane dropwise, maintaining the temperature at 0-5 °C.
- **Reaction:** Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid with vigorous stirring. This will decompose the aluminum chloride complex.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer twice with dichloromethane. Combine all organic layers.
- **Washing:** Wash the combined organic layer sequentially with water, 5% sodium hydroxide solution, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **3',5'-Dimethoxyacetophenone** can be further purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.



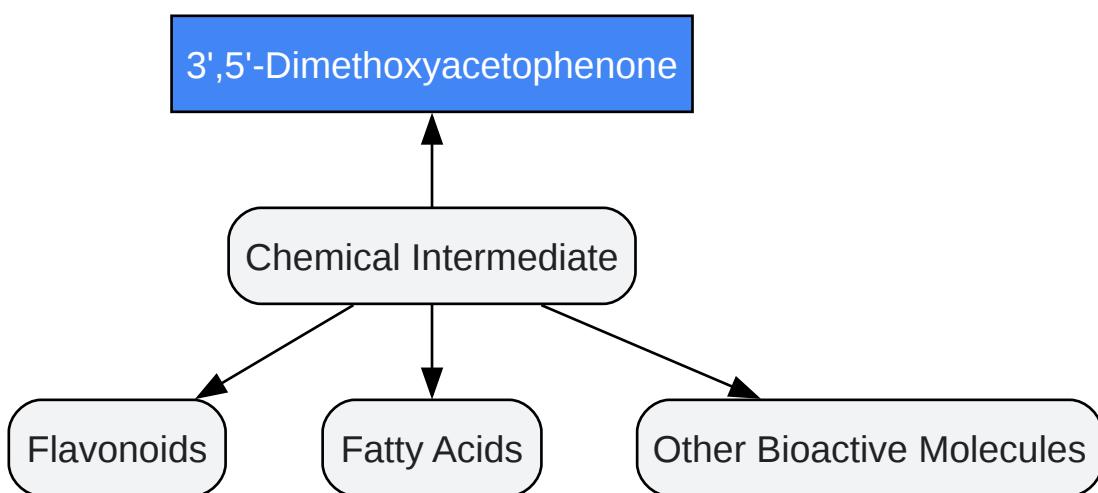
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Workflow for the synthesis of **3',5'-Dimethoxyacetophenone**.

## Applications

**3',5'-Dimethoxyacetophenone** is primarily utilized as a chemical intermediate in the synthesis of a variety of more complex organic molecules.

- Pharmaceutical and Agrochemical Synthesis: It serves as a building block for producing pharmaceuticals and agrochemicals.<sup>[2]</sup> Its structure is a precursor for the synthesis of flavonoids and fatty acids which may have medicinal value.<sup>[2]</sup>
- Corrosion Inhibitor: It has been identified as a corrosion inhibitor for metals.<sup>[2]</sup>
- Analytical Reagent and Catalyst: The compound is also used as an analytical reagent and a catalyst in certain chemical reactions.<sup>[2]</sup>

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Use as a chemical intermediate.

## Biological Activity and Signaling Pathways

Currently, there is limited specific information available in the scientific literature regarding the detailed biological activities and associated signaling pathways of **3',5'**-

**Dimethoxyacetophenone.** While it is used as a precursor to synthesize potentially bioactive molecules like flavonoids, its intrinsic biological effects have not been extensively characterized.[2]

It is important to distinguish **3',5'-Dimethoxyacetophenone** from the structurally similar compound 3',5'-Dimethoxy-4'-hydroxyacetophenone (Acetosyringone). Acetosyringone has been studied for its various biological activities, including its role in plant-microbe interactions and potential anti-inflammatory properties. However, these activities should not be directly attributed to **3',5'-Dimethoxyacetophenone** without specific experimental evidence.

Further research is required to elucidate any potential pharmacological effects and mechanisms of action of **3',5'-Dimethoxyacetophenone**.

## Safety and Handling

**3',5'-Dimethoxyacetophenone** may cause skin irritation, serious eye irritation, and respiratory irritation.[3]

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It should be handled in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection. Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

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Address: 3281 E Guasti Rd  
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